

Molecular Structure and Properties

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Compound of Interest

Compound Name: 3,4-Diethylhexane

Cat. No.: B099930

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- IUPAC Name: **3,4-diethylhexane**
- Molecular Formula: C₁₀H₂₂
- Molecular Weight: 142.28 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Structure:

Mass Spectrometry Data

The electron ionization (EI) mass spectrum of **3,4-diethylhexane** is characterized by extensive fragmentation, which is typical for branched alkanes. The molecular ion peak (M⁺) at m/z 142 is expected to be of very low abundance or entirely absent, a common feature for highly branched hydrocarbons due to the instability of the initial radical cation.[\[6\]](#)[\[7\]](#) Fragmentation preferentially occurs at the branching points, leading to the formation of more stable secondary and tertiary carbocations.[\[6\]](#)[\[8\]](#)[\[9\]](#)

The table below summarizes the prominent fragment ions observed in the mass spectrum of **3,4-diethylhexane**. The base peak is the most intense peak in the spectrum and is assigned a relative intensity of 100.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Proposed Fragment Ion
27	35	$[C_2H_3]^+$
29	60	$[C_2H_5]^+$
41	65	$[C_3H_5]^+$
43	95	$[C_3H_7]^+$
55	50	$[C_4H_7]^+$
56	30	$[C_4H_8]^+$
57	100	$[C_4H_9]^+$
70	80	$[C_5H_{10}]^+$
71	90	$[C_5H_{11}]^+$
85	25	$[C_6H_{13}]^+$
113	5	$[M-C_2H_5]^+$
142	<1	$[C_{10}H_{22}]^{+\bullet}$ (Molecular Ion)

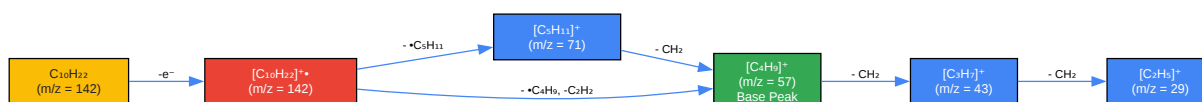
Note: The relative intensities are representative and can vary based on the specific instrumentation and analytical conditions.

Fragmentation Pathway

The fragmentation of **3,4-diethylhexane** under electron ionization is initiated by the removal of an electron to form the molecular ion, $[C_{10}H_{22}]^{+\bullet}$. This high-energy species rapidly undergoes fragmentation through various pathways. The most significant fragmentation events involve the cleavage of C-C bonds at the tertiary carbon atoms (C3 and C4), as this leads to the formation of stable carbocations.

The primary fragmentation pathways are visualized in the diagram below. The formation of the ion at m/z 71 is a result of the cleavage of the C3-C4 bond, yielding a pentyl cation. The base peak at m/z 57, a butyl cation, is likely formed through the loss of a propyl radical from an

intermediate, or via rearrangement. The prominent peak at m/z 43 corresponds to a propyl cation.



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Caption: Proposed fragmentation of **3,4-diethylhexane** in EI-MS.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

The following protocol outlines a standard procedure for obtaining the mass spectrum of **3,4-diethylhexane** using a Gas Chromatography-Mass Spectrometry (GC-MS) system with an electron ionization source.

4.1. Instrumentation

- Mass Spectrometer: A quadrupole or time-of-flight mass spectrometer equipped with an electron ionization source.
- Gas Chromatograph: A GC system with a capillary column suitable for volatile hydrocarbon analysis.

4.2. Reagents and Materials

- Sample: **3,4-diethylhexane** ($\geq 98\%$ purity).
- Solvent: Hexane or pentane (HPLC grade).
- Carrier Gas: Helium (99.999% purity).

4.3. Sample Preparation

- Prepare a dilute solution of **3,4-diethylhexane** in hexane at a concentration of approximately 100 µg/mL.
- Transfer the solution to a 2 mL autosampler vial and seal with a septum cap.

4.4. GC-MS Operating Conditions

- Injector:
 - Inlet Temperature: 250 °C
 - Injection Volume: 1 µL
 - Mode: Split (e.g., 50:1 split ratio) to prevent column overloading and source contamination.
- Gas Chromatograph:
 - Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness).[8]
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial Temperature: 40 °C, hold for 2 minutes.
 - Ramp: Increase to 150 °C at 10 °C/min.[8]
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI)
 - Electron Energy: 70 eV[10]
 - Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C

- Mass Scan Range: m/z 20 - 200
- Solvent Delay: 2-3 minutes to prevent filament damage from the solvent peak.

4.5. Data Acquisition and Analysis

- Acquire the data using the instrument's software.
- Identify the chromatographic peak corresponding to **3,4-diethylhexane**.
- Generate the mass spectrum for this peak by averaging the scans across the peak and subtracting the background spectrum.
- Analyze the resulting mass spectrum to identify the molecular ion (if present) and major fragment ions. Compare the fragmentation pattern with reference libraries such as the NIST Mass Spectral Library for confirmation.^[6]

Conclusion

The mass spectrum of **3,4-diethylhexane** is defined by its fragmentation pattern, which is governed by the stability of the resulting carbocations. The preferential cleavage at the branched C3 and C4 positions leads to a characteristic set of fragment ions, with the molecular ion being barely detectable. This technical guide provides the necessary data and methodologies for the identification and characterization of **3,4-diethylhexane** using electron ionization mass spectrometry.

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